

The Biological Activity of 2'-C-Methyladenosine Triphosphate: A Technical Guide

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Compound of Interest

Compound Name: 2'-C-methyladenosine

CAS No.: 15397-12-3

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Abstract

2'-C-methyladenosine, a ribonucleoside analog, and its active triphosphate form, **2'-C-methyladenosine triphosphate (2'-C-Me-ATP)**, represent a significant class of antiviral agents. This technical guide provides an in-depth overview of the biological activity of 2'-C-Me-ATP, with a focus on its mechanism of action as a potent inhibitor of viral RNA-dependent RNA polymerases (RdRps). The document summarizes key quantitative data, provides detailed experimental protocols for assessing its antiviral efficacy, and presents visual representations of its molecular mechanism and experimental workflows. This guide is intended to serve as a comprehensive resource for researchers and professionals involved in the discovery and development of novel antiviral therapeutics.

Introduction

The emergence and re-emergence of viral diseases pose a continuous threat to global health, necessitating the development of effective antiviral therapies. A key target for many antiviral drugs is the viral RNA-dependent RNA polymerase (RdRp), an enzyme essential for the

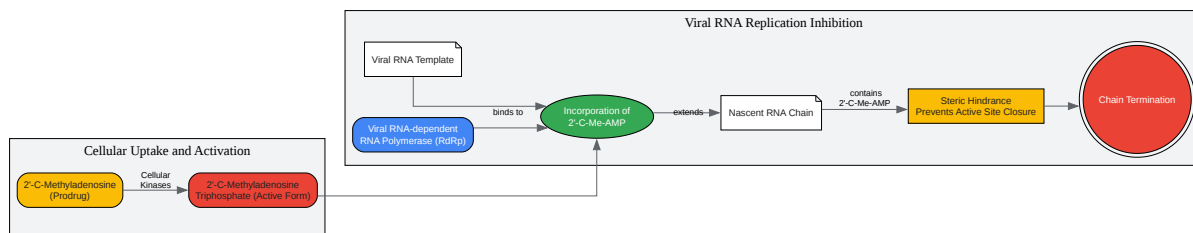
replication of RNA viruses. Nucleoside analogs that mimic natural substrates are a cornerstone of antiviral drug discovery. **2'-C-methyladenosine** is a prominent member of this class, exhibiting broad-spectrum activity against several positive-strand RNA viruses.[1][2] Upon cellular uptake, it is phosphorylated to its active 5'-triphosphate form, **2'-C-methyladenosine triphosphate (2'-C-Me-ATP)**. This guide delves into the intricate details of 2'-C-Me-ATP's biological activity.

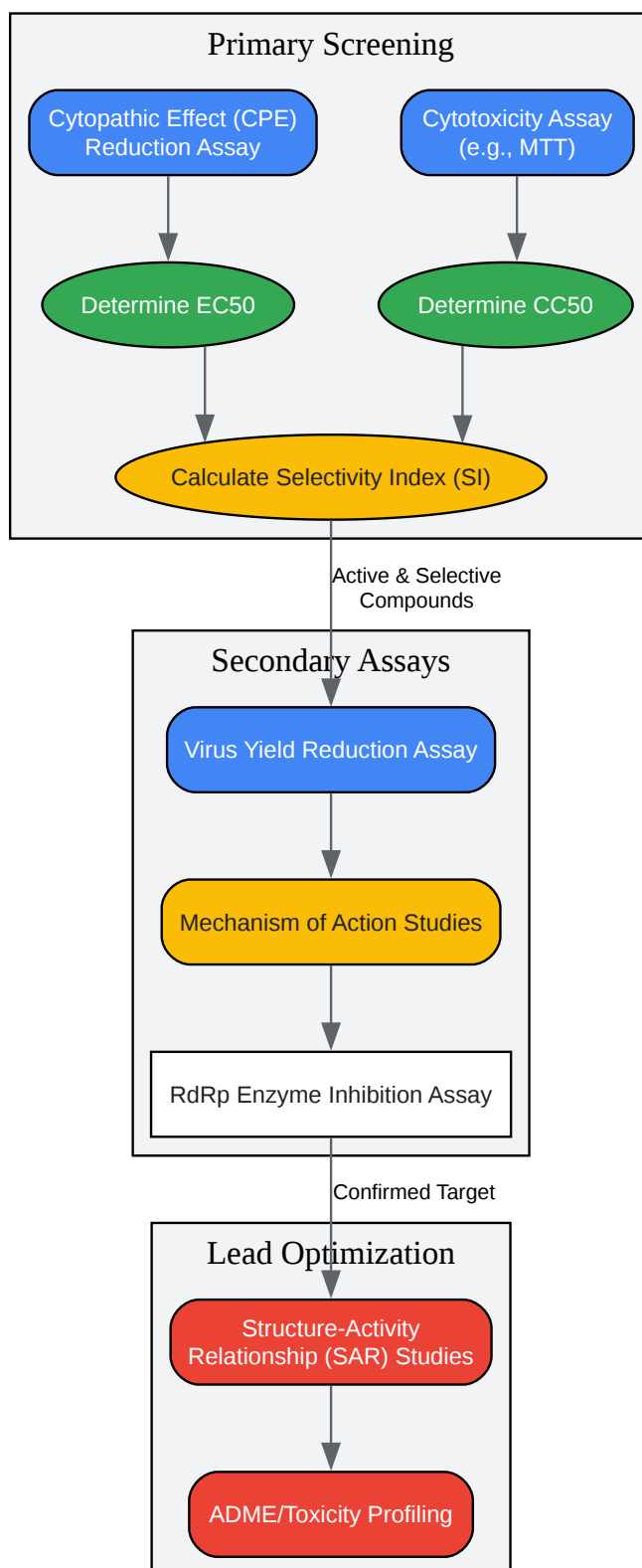
Mechanism of Action: A Nonobligate Chain

Terminator

The primary mechanism by which 2'-C-Me-ATP exerts its antiviral effect is through the termination of viral RNA synthesis.[3] Unlike obligate chain terminators that lack a 3'-hydroxyl group, 2'-C-Me-ATP is a nonobligate chain terminator. It possesses the necessary 3'-hydroxyl for the formation of a phosphodiester bond, yet it effectively halts further elongation of the nascent RNA chain.

The key to its inhibitory action lies in a steric clash within the active site of the viral RdRp. After the incorporation of 2'-C-Me-AMP into the growing RNA strand, the presence of the methyl group at the 2'-C position of the ribose sugar prevents the proper closure of the polymerase's active site.[2][3] This conformational change is a prerequisite for the catalysis of the next incoming nucleotide. While 2'-C-Me-ATP does not significantly hinder the binding of the next nucleoside triphosphate (NTP) or the translocation of the polymerase along the RNA template, the inability of the active site to adopt its catalytically competent closed conformation effectively terminates RNA chain elongation.[2][3]





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References

- [1. Create graphs with DOT language | Plainion.GraphViz \[plainionist.net\]](#)
- [2. 2'-C-methylated nucleotides terminate virus RNA synthesis by preventing active site closure of the viral RNA-dependent RNA polymerase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. 2'-C-methylated nucleotides terminate virus RNA synthesis by preventing active site closure of the viral RNA-dependent RNA polymerase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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